

# Technical Guide: Physicochemical Properties and Synthesis of 1-(3-Bromophenyl)thiourea

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(3-Bromophenyl)thiourea

Cat. No.: B1272182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and synthetic methodology for **1-(3-Bromophenyl)thiourea**. The information is curated for professionals in research and development who require precise data and reproducible experimental protocols.

## Physicochemical Data: Melting Point of 1-(3-Bromophenyl)thiourea

The melting point of **1-(3-Bromophenyl)thiourea** has been reported with some variance in the scientific literature. This discrepancy may be attributed to different experimental conditions, sample purity, or polymorphic forms of the compound. A summary of the reported values is presented below for comparative analysis.

Parameter	Reported Value (°C)	Reported Value (K)	Source
Melting Point	116–118 °C	389–391 K	National Institutes of Health (NIH)[1]
Melting Point	150-151 °C	423-424 K	Chemical Suppliers[2]
Melting Point	150 °C	423 K	GlobalChemMall[3]

# Experimental Protocol: Synthesis of 1-(3-Bromophenyl)thiourea

A detailed experimental procedure for the synthesis of **1-(3-Bromophenyl)thiourea** has been documented. This protocol allows for the replication of the synthesis in a laboratory setting.

## Materials:

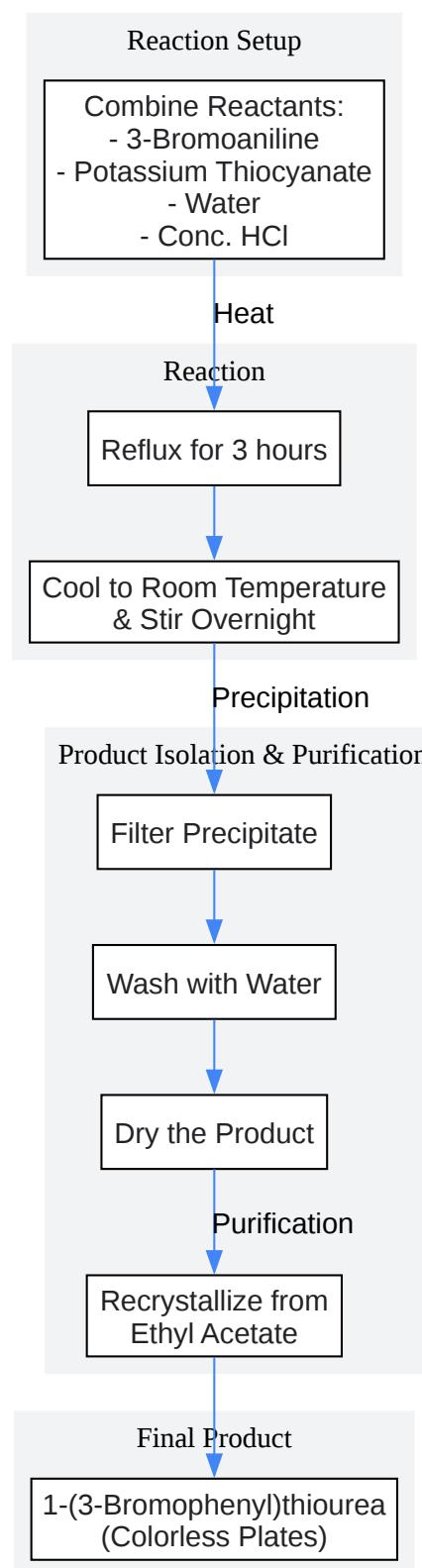
- 3-Bromoaniline (1.39 g, 0.0081 mol)
- Potassium thiocyanate (1.4 g, 0.0142 mol)
- Concentrated Hydrochloric Acid (1.6 ml)
- Water (20 ml)
- Ethyl acetate (for recrystallization)

## Procedure:

- A mixture of 3-bromoaniline, potassium thiocyanate, water, and concentrated hydrochloric acid is refluxed for 3 hours.[1]
- The reaction mixture is then cooled to room temperature and stirred overnight.[1]
- The precipitated product is collected by filtration.
- The collected solid is washed with water and subsequently dried.
- The crude product is recrystallized from ethyl acetate to yield colorless plates of **1-(3-Bromophenyl)thiourea**.[1]

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis protocol for **1-(3-Bromophenyl)thiourea**.

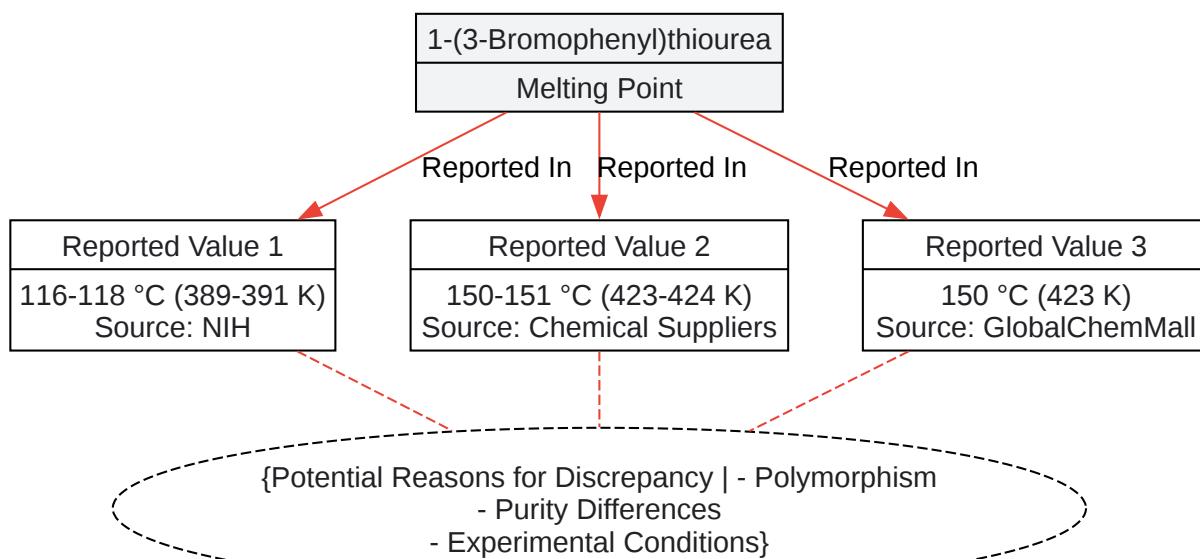


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### Synthesis Workflow for **1-(3-Bromophenyl)thiourea**

## Logical Relationship of Reported Melting Points

The variance in the reported melting points suggests a need for careful consideration and further analytical characterization by researchers. The following diagram illustrates the relationship between the conflicting data points.



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### Discrepancy in Reported Melting Points

## Biological Context

Thiourea and its derivatives are recognized for their diverse biological activities.<sup>[4]</sup> These compounds have garnered attention for their potential applications as antibacterial, antioxidant, anticancer, and anti-inflammatory agents.<sup>[4]</sup> The biological potential of thiourea derivatives is an active area of research in drug development. While specific signaling pathways for **1-(3-Bromophenyl)thiourea** are not detailed in the provided search results, the broader class of thiourea compounds is known to interact with various biological targets. Further research would be necessary to elucidate the specific mechanisms of action for this particular derivative.

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## References

- 1. 1-(3-Bromophenyl)thiourea - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Thiourea, (3-bromophenyl)- | CAS 21327-14-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. globalchemmall.com [globalchemmall.com]
- 4. Biological Applications of Thiourea Derivatives: Detailed Review [mdpi.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)